

# Technical Guide: (R)-Amlodipine-d4 for Research Applications

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## Compound of Interest

Compound Name: (R)-Amlodipine-d4

Cat. No.: B15145065

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This technical guide provides comprehensive information on **(R)-Amlodipine-d4**, a deuterated internal standard crucial for the accurate quantification of amlodipine enantiomers in preclinical and clinical research. This document outlines supplier details, purchasing information, and detailed experimental protocols for its use in bioanalytical assays. Furthermore, it elucidates the signaling pathways associated with amlodipine's mechanism of action.

## Supplier and Purchasing Information

**(R)-Amlodipine-d4** and its racemic form, Amlodipine-d4, are available from several specialized chemical suppliers. The following tables summarize key purchasing information to facilitate procurement for research purposes.

Table 1: **(R)-Amlodipine-d4** Supplier Information

Supplier	CAS Number	Catalog Number	Purity	Available Quantities
Simson Pharma Limited	1346616-97-4	A090006	Custom Synthesis	Custom
Clearsynth	1346616-97-4	CS-O-06404	99.85% (HPLC)	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg

Table 2: Racemic Amlodipine-d4 Supplier Information

Supplier	CAS Number	Catalog Number	Purity	Available Quantities & Price
Simson Pharma Limited	1185246-14-3	A090052	In Stock	Inquire for pricing
1185246-15-4 (Maleate)	A090016	In Stock	Inquire for pricing	
ESS Inc.	1185246-14-3	ESS0524	99.4% (HPLC); 99.9% atom D	10 mg (350), 25mg(350) , 25mg (720), 50 mg (1200), 100mg(1200) , 100mg 2000)[1]
1185246-15-4 (Maleate)	ESS0179	99.7% (HPLC); 99% atom D	10 mg (\$285)[2]	
Santa Cruz Biotechnology	1185246-14-3	sc-218763	Not specified	Inquire for pricing
Cayman Chemical	1185246-15-4 (Maleate)	15215	≥99% deuterated forms (d1-d4)	Inquire for pricing[3]
Pharmaffiliates	1185246-15-4 (Maleate)	PA STI 007440	Not specified	Inquire for pricing[4]
Tebubio	Not specified	TMIH-0087	Not specified	1 mg[5]

## Experimental Protocols: Bioanalytical Method for Amlodipine Enantiomers

**(R)-Amlodipine-d4** is primarily utilized as an internal standard for the stereoselective quantification of amlodipine enantiomers in biological matrices by liquid chromatography-tandem

mass spectrometry (LC-MS/MS). The following is a representative protocol synthesized from published methods.

## Sample Preparation: Solid Phase Extraction (SPE)

- To 100  $\mu$ L of human plasma, add 5  $\mu$ L of the internal standard working solution ((**R**)-**Amlodipine-d4** and (S)-Amlodipine-d4).
- Add 500  $\mu$ L of 0.2% (v/v) ethanolamine in water and vortex the sample.
- Condition a polymeric reversed-phase SPE cartridge by washing with 1 mL of methanol followed by 1 mL of water.
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of water, followed by 1 mL of 20% methanol in water.
- Elute the analytes with 1 mL of 0.1% formic acid in methanol.
- Evaporate the eluent to dryness under a gentle stream of nitrogen at 50°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase for LC-MS/MS analysis.

## Liquid Chromatography Conditions

- LC System: SCIEX ExionLC™ AD HPLC System or equivalent.
- Column: Chiral stationary phase column (e.g., CHIRALCEL OZ-RH, 150 mm  $\times$  4.6 mm, 5  $\mu$ m or Phenomenex Lux Cellulose-4).
- Mobile Phase: Acetonitrile and water (containing 10 mM ammonium acetate and 0.5% ammonia solution) in a ratio of 95:5 (v/v).
- Flow Rate: 0.5 mL/min.
- Column Temperature: 25°C.
- Injection Volume: 20  $\mu$ L.

## Mass Spectrometry Conditions

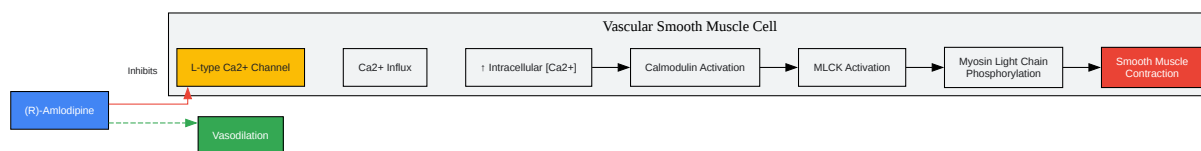
- Mass Spectrometer: SCIEX QTRAP® 4500 System or equivalent.
- Ionization Source: Electrospray Ionization (ESI), positive ion mode.
- Source Temperature: 300°C.
- IonSpray Voltage: 5500 V.
- Multiple Reaction Monitoring (MRM) Transitions:
  - Amlodipine enantiomers:  $m/z$  409.1 → 238.0.
  - **(R)-Amlodipine-d4** (Internal Standard):  $m/z$  413.1 → 242.0 (example, confirm with standard).

## Signaling Pathways and Mechanism of Action

Amlodipine is a dihydropyridine calcium channel blocker that primarily targets L-type calcium channels in vascular smooth muscle cells. Its therapeutic effects in hypertension and angina are a direct result of this interaction.

### Primary Mechanism: L-type Calcium Channel Blockade

Amlodipine binds to the L-type calcium channels on vascular smooth muscle cells, inhibiting the influx of extracellular calcium. This reduction in intracellular calcium concentration prevents the activation of calmodulin and subsequently myosin light chain kinase (MLCK). As a result, the phosphorylation of myosin light chains is reduced, leading to smooth muscle relaxation and vasodilation. This vasodilation decreases total peripheral resistance, thereby lowering blood pressure.

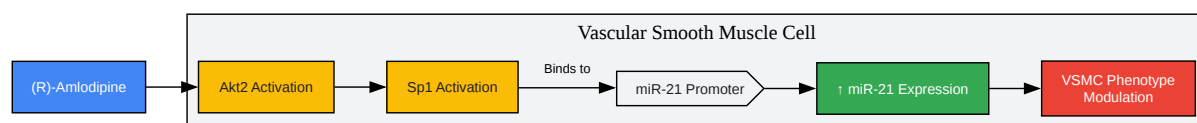


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Caption: Amlodipine's primary mechanism of action.

## Secondary Signaling Pathway: Akt2/Sp1/miR-21 Axis

Recent research has uncovered a secondary signaling pathway through which amlodipine may exert its effects on vascular smooth muscle cells. Amlodipine has been shown to induce the expression of microRNA-21 (miR-21). This is mediated by the activation of Akt2, which in turn activates the transcription factor Sp1. Sp1 then binds to the promoter of miR-21, leading to its upregulation. This pathway is implicated in the regulation of vascular smooth muscle cell phenotype and may contribute to the overall therapeutic effects of amlodipine.

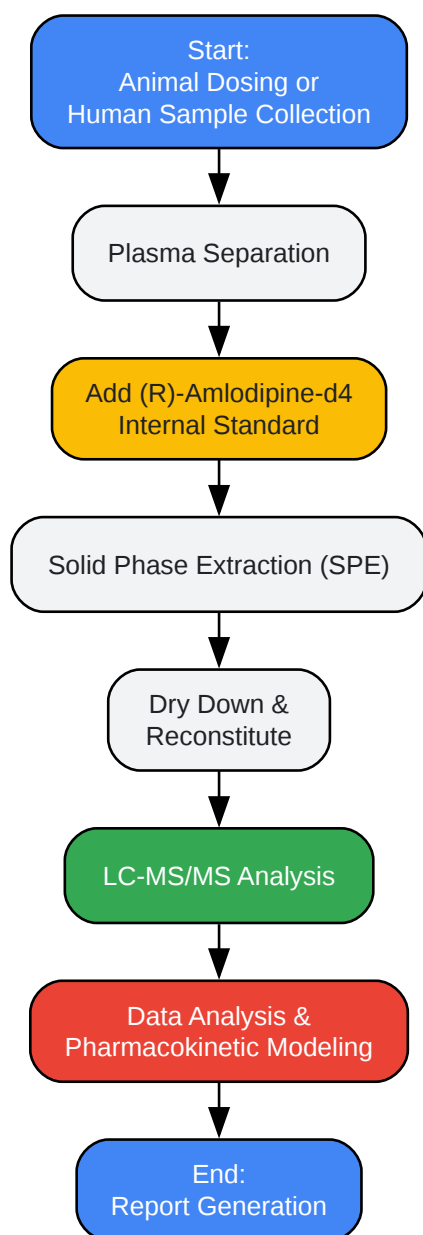


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Caption: Amlodipine's secondary signaling pathway.

## Experimental Workflow

The following diagram illustrates a typical workflow for a pharmacokinetic study of amlodipine enantiomers using **(R)-Amlodipine-d4** as an internal standard.



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Caption: Bioanalytical workflow for amlodipine enantiomers.

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## References

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